

# Kathon 886 efficacy biofilms heavily contaminated systems

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Kathon 886

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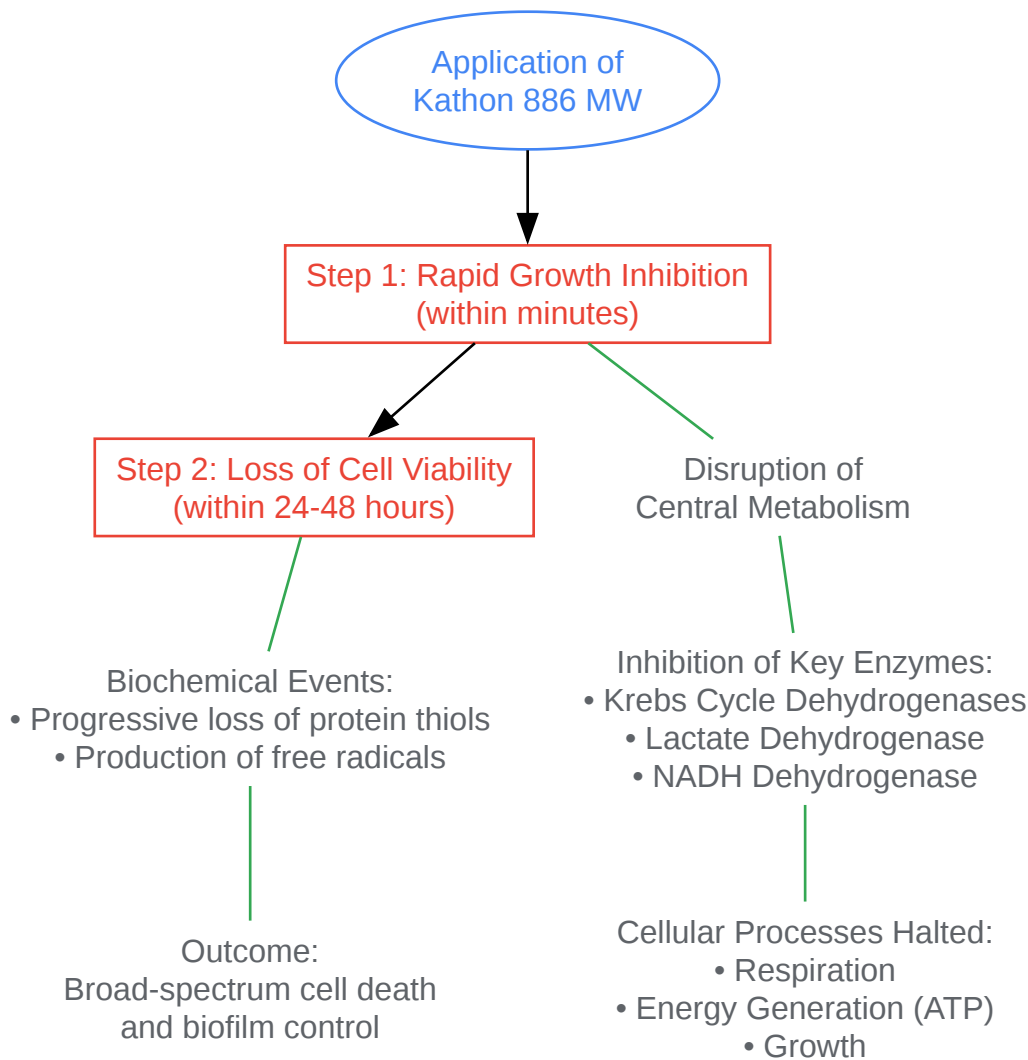
## Efficacy of Kathon 886 MW Against Biofilms

**Kathon 886 MW** is a broad-spectrum microbicide with a unique mechanism of action that makes it effective for biofilm control [1]. Its active ingredients have been shown to reduce microbial fouling and prevent biofilm development on industrial surfaces [1]. The benefits of this action include improved system performance, reduced filter plugging, and reduced biocorrosion [1].

Its biochemical mode of action is a two-step process involving rapid growth inhibition followed by cell death [1] [2]:

- **Step 1 - Growth Inhibition:** Within minutes of application, **Kathon 886 MW** disrupts central metabolic pathways by inhibiting several key enzymes (e.g., dehydrogenases associated with the Krebs cycle). This rapidly shuts down microbial respiration (oxygen consumption), energy generation (ATP synthesis), and growth (assimilation) [1] [2].
- **Step 2 - Cell Death:** After several hours of contact, cell death occurs due to the progressive loss of protein thiols and the production of free radicals from disrupted metabolism [1] [2].

The diagram below illustrates this mechanism of action.



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## Dosing Protocols for Biofilm Control

For effective biofilm control, especially in heavily contaminated systems, a two-phase dosing strategy is recommended: an initial "clean-up" dose followed by regular maintenance doses [1] [3].

- **Initial Dose for a Heavily Fouled System: 5.4 to 12.8 US fluid ounces** per 1,000 gallons of emulsion. This provides a high concentration of active ingredient to tackle existing contamination [3].
- **Subsequent Maintenance Dose: 2.7 to 12.8 US fluid ounces** per 1,000 gallons of emulsion, applied every 4 to 12 weeks depending on system conditions [3].

The table below summarizes the key quantitative data for **Kathon 886** MW application.

Parameter	Specification / Value	Context / Note
<b>Active Ingredients</b>	5-chloro-2-methyl-4-isothiazolin-3-one (10.4%) 2-methyl-4-isothiazolin-3-one (3.7%) [3]	Total active ingredients: 14.1% [3].
<b>Typical Use Dilution (Active Ingredient)</b>	10 to 17 ppm [3]	For general microbial control.
<b>Initial Dose (Heavily Fouled System)</b>	5.4 - 12.8 fl oz / 1000 gal emulsion [3]	Equivalent to 0.46 - 1.1 lbs / 1000 gal [3].
<b>Maintenance Dose</b>	2.7 - 12.8 fl oz / 1000 gal emulsion [3]	Applied every 4-12 weeks [3].
<b>Stable pH Range</b>	3.0 - 9.2 [3]	Performance improves at lower pH [3].
<b>Stable Temperature</b>	Up to 60°C (140°F) [3]	Avoid adding the biocide to high-temperature zones [3].

## Troubleshooting Common Issues in Heavy Contamination Scenarios

### Issue: Recurring contamination despite treatment.

- **Potential Cause:** The system has a heavy established biofilm that shields microbes, or there are "dead spots" in the plumbing where fluid stagnates [1] [3].
- **Solutions:**
  - **Physical Cleaning:** It is highly recommended to physically clean and flush grossly contaminated systems before beginning biocide treatment [2].
  - **Boost Efficacy:** For challenging systems with established biofilms, adding a **biosurfactant or biodispersant** can improve the penetration and efficacy of **Kathon 886 MW** by helping to break down the biofilm matrix [1].
  - **Strategic Dosing:** Add the biocide to the "clean" side of filters. If high microbial populations are detected on the "dirty" side, occasionally dose there as well [3].

### Issue: Rapid degradation of Kathon 886 MW and loss of control.

- **Potential Cause:** Chemical incompatibility with other fluid components or operation outside the recommended pH range [2] [3].
- **Solutions:**
  - **pH Management:** Maintain system pH below 9.2 whenever possible, as stability and performance are improved at lower pH [3].
  - **Avoid Incompatibilities:** **Kathon 886 MW** is incompatible with certain chemicals. Avoid using it with **mercaptans (e.g., mercaptobenzothiazole)**, Sodium Omadine, and Triadine 10 [3].
  - **Use Stabilizers:** The stability of the active ingredients can be reduced in some fluids. The addition of **inorganic or organic forms of copper** or a **chelant like EDTA** can improve

stability and boost efficacy [1].

## Key Experimental & Handling Practices for Researchers

When designing experiments with **Kathon 886 MW**, consider these protocols and safety notes:

- **Protocol for Efficacy Testing in Metalworking Fluids:**

- **Contamination:** Inoculate a volume of the metalworking fluid emulsion with a target microbial strain (e.g., *Pseudomonas aeruginosa* for biofilms) to a concentration of approximately  $10^3$  to  $10^6$  CFU/mL [1].
- **Dosing:** Add **Kathon 886 MW** to achieve the desired concentration of active ingredient (e.g., 10-75 ppm active). An eradication study showed that 9 ppm active ingredient was sufficient for complete kill of  $10^3$  bacteria/mL in a soluble oil fluid [1].
- **Incubation & Monitoring:** Monitor microbial viability (e.g., via plate counts) and metabolic activity (e.g., oxygen consumption) at intervals: immediately, after 1-4 hours, 24 hours, and 48 hours. A successful treatment will show rapid inhibition of metabolism within minutes and a significant reduction in viable count after 24-48 hours [1].
- **Longevity:** Assess the long-term control by monitoring microbial regrowth weekly. The biocide typically retains efficacy for 1 to 4 weeks, depending on system conditions [1].

- **Critical Safety & Handling Notes:**

- **Kathon 886 MW** is supplied as a liquid with a low pH (1-3) and can be hazardous. Always refer to the Safety Data Sheet (SDS) [3].
- **Never use Kathon 886 MW in a spray bottle** due to inhalation risks [3].
- Always use personal protective equipment (PPE) and have a deactivation protocol (e.g., using stoichiometric amounts of bisulfite or metabisulfite) posted in the handling area [3].

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## References

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**Address:** Ontario, CA 91761, United States

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